

Long-term stability of Mavorixafor trihydrochloride stock solutions

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Compound of Interest

Compound Name: Mavorixafor trihydrochloride

Cat. No.: B2980562

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Mavorixafor Trihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term stability, storage, and handling of **Mavorixafor trihydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Mavorixafor trihydrochloride** stock solutions?

A1: Dimethyl sulfoxide (DMSO) and water are the recommended solvents for preparing **Mavorixafor trihydrochloride** stock solutions. For in vitro studies, DMSO is commonly used.
[\[1\]](#)

Q2: What is the solubility of **Mavorixafor trihydrochloride** in these solvents?

A2: The solubility of **Mavorixafor trihydrochloride** is up to 150 mg/mL (326.90 mM) in DMSO and 100 mg/mL (217.93 mM) in water.[\[1\]](#) It is important to note that for DMSO, using a new, unopened bottle is recommended as its hygroscopic nature can affect solubility.[\[1\]](#) Ultrasonication may be needed to fully dissolve the compound in either solvent.[\[1\]](#)

Q3: How should I store the solid **Mavorixafor trihydrochloride** powder?

A3: The solid powder should be stored at 4°C, sealed, and protected from moisture.[\[1\]](#)[\[2\]](#)

Q4: What are the recommended storage conditions for **Mavorixafor trihydrochloride** stock solutions?

A4: For optimal stability, stock solutions should be aliquoted and stored under the following conditions:

- -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[3\]](#)

It is crucial to store the solutions sealed and protected from moisture and light.[\[1\]](#)[\[3\]](#) To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to prepare single-use aliquots.[\[1\]](#)[\[3\]](#)

Q5: Can I store stock solutions prepared in water?

A5: Yes, but if you choose water as the solvent, it is recommended to dilute it to the working solution, then filter and sterilize it with a 0.22 µm filter before use.[\[1\]](#)

Data on Solubility and Stock Solution Stability

The following tables summarize the key quantitative data for the preparation and storage of **Mavorixafor trihydrochloride** stock solutions.

Table 1: Solubility of **Mavorixafor Trihydrochloride**

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	150	326.90	Requires sonication; use of new DMSO is recommended. [1]
Water	100	217.93	Requires sonication. [1]

Table 2: Long-Term Stability of **Mavorixafor Trihydrochloride** Stock Solutions

Storage Temperature	Solvent	Stability Duration	Recommendations
-80°C	DMSO or Water	6 months	Store in sealed containers, protected from moisture and light. [1] [2] [3]
-20°C	DMSO or Water	1 month	Store in sealed containers, protected from moisture and light. [1] [2] [3]

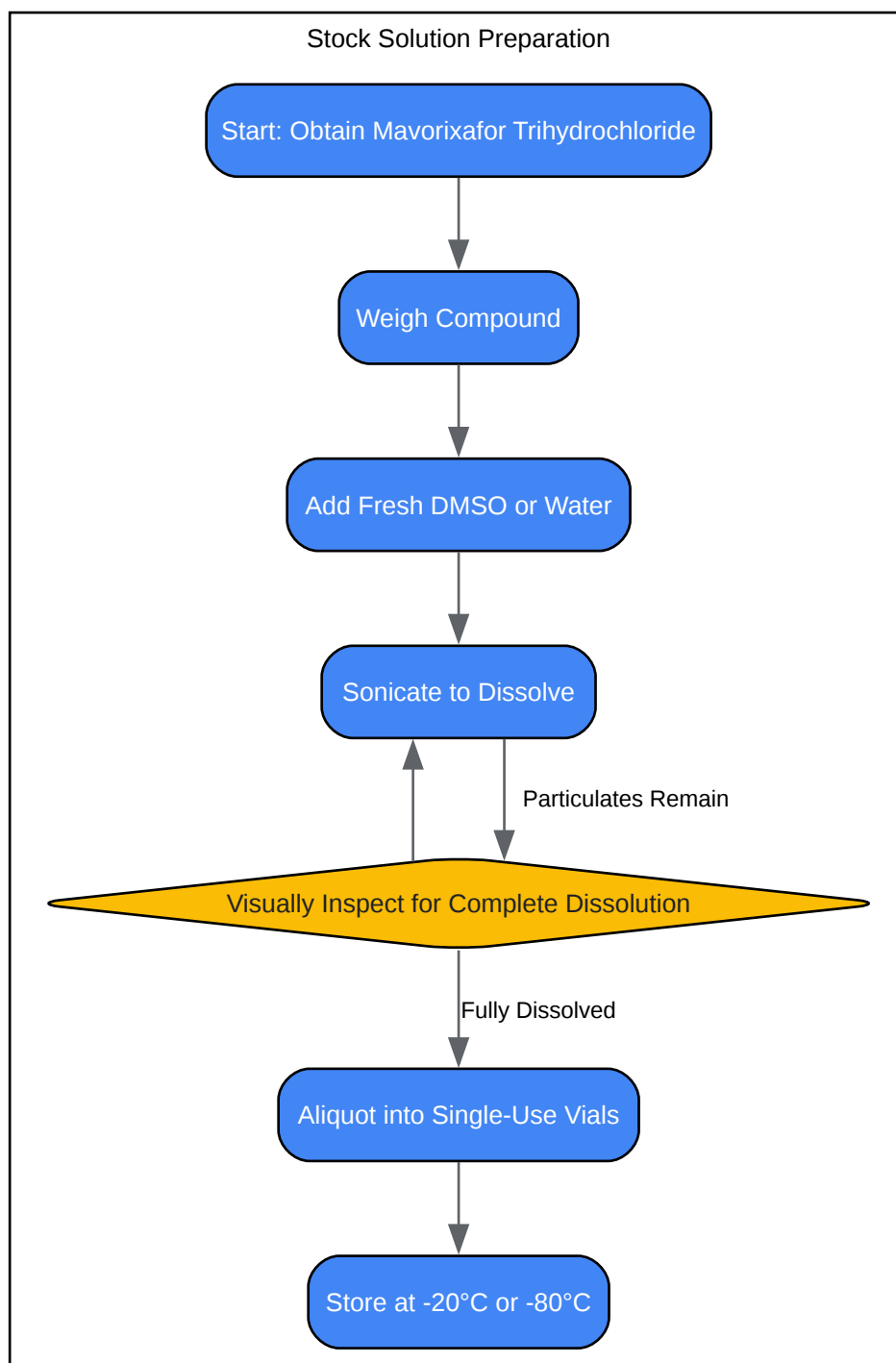
Experimental Protocols

Protocol for Preparation of a 10 mM **Mavorixafor Trihydrochloride** Stock Solution in DMSO:

- Preparation: Allow the vial of solid **Mavorixafor trihydrochloride** to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of the compound. For 1 mg of **Mavorixafor trihydrochloride** (Molecular Weight: 458.86 g/mol), you will need 217.93 µL of DMSO to make a 10 mM solution.
- Dissolution: Add the appropriate volume of fresh, high-quality DMSO to the solid compound.
- Sonication: To aid dissolution, place the vial in an ultrasonic bath until the solution is clear and all solid has dissolved.[\[1\]](#)
- Aliquoting: Dispense the stock solution into single-use, light-protected, and tightly sealed vials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[3\]](#)

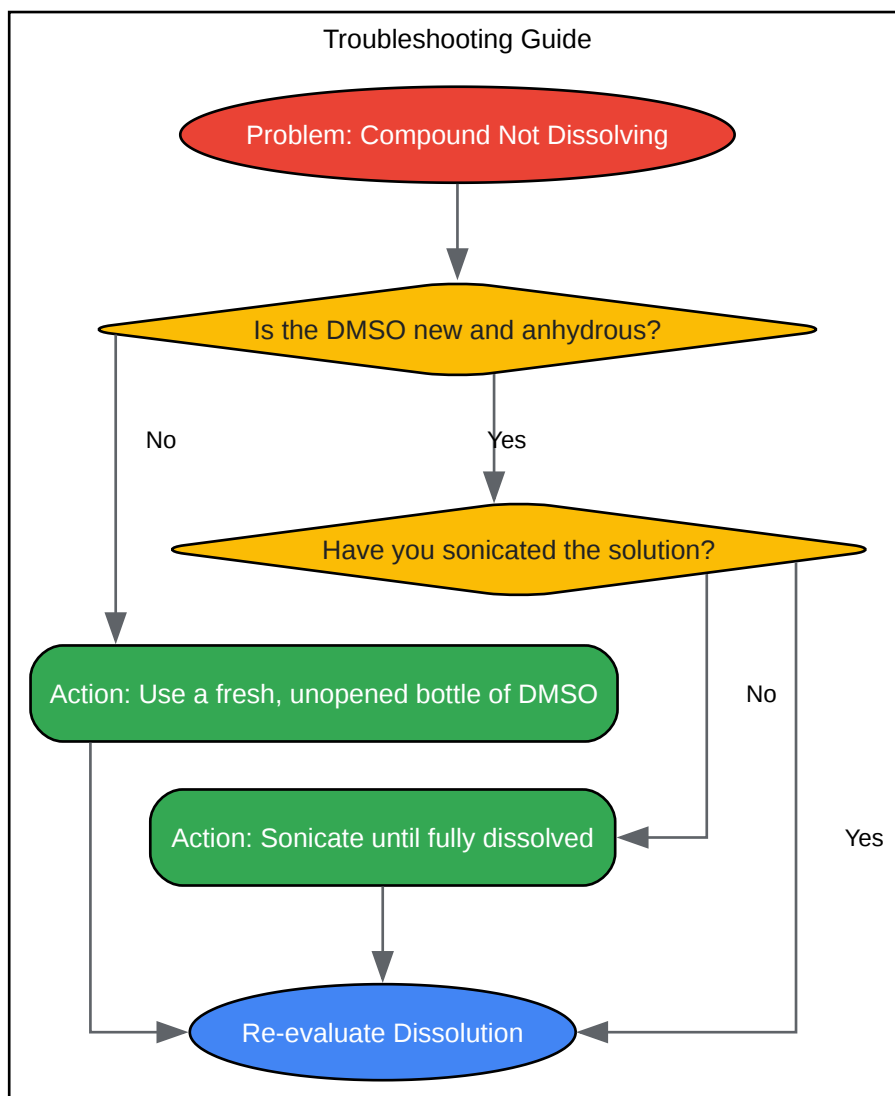
Visual Guides

The following diagrams illustrate key processes for working with **Mavorixafor trihydrochloride**.



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Caption: Workflow for preparing **Mavorixafor trihydrochloride** stock solutions.



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Caption: Decision tree for troubleshooting dissolution issues.

Troubleshooting Guide

Problem: The **Mavorixafor trihydrochloride** is not fully dissolving in DMSO.

- Possible Cause 1: The DMSO may have absorbed moisture from the air, which can significantly impact the solubility of the product.[\[1\]](#)[\[3\]](#)

- Solution: It is highly recommended to use a newly opened bottle of anhydrous DMSO for preparing the stock solution.[1][3]
- Possible Cause 2: Insufficient energy has been applied to facilitate dissolution.
 - Solution: Use an ultrasonic bath to sonicate the solution until all the solid material has visibly dissolved.[1]

Problem: The stock solution appears to have precipitated after a freeze-thaw cycle.

- Possible Cause: The compound may have come out of solution during the thawing process.
 - Solution: Before use, allow the vial to fully equilibrate to room temperature and then vortex or sonicate briefly to ensure the compound is completely redissolved. To avoid this issue, it is best practice to prepare and use single-use aliquots to prevent repeated freeze-thaw cycles.[1][3]

Problem: I am observing unexpected results in my cell-based assay.

- Possible Cause: The stock solution may have degraded due to improper storage.
 - Solution: Ensure that stock solutions are stored at the correct temperature (-20°C for up to 1 month, -80°C for up to 6 months) and are protected from light and moisture.[1][2][3] If there is any doubt about the stability of a stock solution, it is recommended to prepare a fresh solution. For in vivo experiments, it is advised to prepare the working solution freshly and use it on the same day.[1]

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